

Biological activity of fluorinated morpholinophenyl compounds

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Compound of Interest

Compound Name: *Benzyl (3-fluoro-4-morpholinophenyl)carbamate*

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An In-depth Technical Guide to the Biological Activity of Fluorinated Morpholinophenyl Compounds

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Abstract

The strategic incorporation of fluorine into pharmacologically active scaffolds is a cornerstone of modern medicinal chemistry.[1][2][3] This guide provides a comprehensive technical overview of a particularly significant chemical class: fluorinated morpholinophenyl compounds. We will explore the synergistic interplay between the fluorine atom and the morpholinophenyl scaffold, a combination that has yielded potent and selective modulators of various biological targets. This document is intended for researchers, medicinal chemists, and drug development professionals, offering field-proven insights into the design, synthesis, and biological evaluation of these compounds. We will delve into the causal mechanisms behind their activity, provide self-validating experimental protocols, and present data-driven structure-activity relationships (SAR).

The Rationale: Synergistic Effects of Fluorine and the Morpholinophenyl Scaffold

The Unique Role of Fluorine in Drug Design

Fluorine is the most electronegative element, yet it is sterically similar to a hydrogen atom.^[4] This unique combination of properties allows it to profoundly influence a molecule's biological profile without drastically increasing its size.^[4] The introduction of fluorine or fluorine-containing groups (e.g., -CF₃) into a drug candidate can modulate several key pharmacokinetic (PK) and pharmacodynamic (PD) parameters:^[2]

- **Metabolic Stability:** The carbon-fluorine (C-F) bond is exceptionally strong, making it resistant to metabolic cleavage by cytochrome P450 enzymes.^{[4][5]} Strategically placing fluorine at a metabolically vulnerable position can block oxidative metabolism, thereby increasing the compound's half-life and bioavailability.^{[1][6][7]}
- **Binding Affinity & Potency:** Fluorine's strong electron-withdrawing nature alters the electron distribution in a molecule.^[2] This can change the pK_a of nearby functional groups, such as amines, reducing their basicity and potentially improving membrane permeation and bioavailability.^[8] Furthermore, fluorine can participate in favorable non-covalent interactions (e.g., hydrogen bonds, dipole-dipole) with target proteins, enhancing binding affinity and potency.^{[2][9]}
- **Physicochemical Properties:** Fluorination typically increases a molecule's lipophilicity, which can enhance its ability to cross cellular membranes and the blood-brain barrier (BBB), a critical factor for drugs targeting the central nervous system (CNS).^{[3][10]}

The Morpholinophenyl Scaffold: A Privileged Structure

The morpholine ring is a common motif in medicinal chemistry, frequently employed to improve the physicochemical properties of drug candidates.^{[11][12]} When attached to a phenyl ring, it forms the morpholinophenyl scaffold, which confers several advantages:

- **Improved Solubility and PK/PD Profile:** The morpholine nitrogen is basic, and the oxygen can act as a hydrogen bond acceptor, often improving aqueous solubility and overall pharmacokinetic/pharmacodynamic properties.^[11]

- **Structural Rigidity and Vectorial Orientation:** The morpholine ring acts as a rigid scaffold, holding appended functionalities in a specific orientation for optimal interaction with a biological target.[\[11\]](#)
- **CNS Permeability:** The morpholinophenyl moiety is found in numerous CNS-active drugs, as it often contributes to the ideal balance of properties required for crossing the blood-brain barrier.[\[11\]](#)

The combination of these two components—the strategic placement of fluorine on the versatile morpholinophenyl scaffold—creates a powerful strategy for developing novel therapeutics with enhanced potency, selectivity, and drug-like properties.

Key Biological Activities and Therapeutic Targets

Fluorinated morpholinophenyl compounds have demonstrated significant activity across a range of therapeutic areas. This section will explore their application as kinase inhibitors and CNS-active agents, providing detailed experimental context.

Protein Kinase Inhibition

Protein kinases are crucial regulators of cell signaling, and their dysregulation is a hallmark of many diseases, particularly cancer.[\[13\]](#) The morpholinophenyl scaffold has been successfully utilized in the design of potent kinase inhibitors.

Causality Behind Experimental Design: The primary goal in screening for kinase inhibitors is to determine a compound's ability to block the phosphorylation of a substrate. This is typically measured through an in vitro enzymatic assay to establish potency (e.g., IC_{50}) and selectivity, followed by cell-based assays to confirm activity in a biological context. Fluorination is often employed to enhance binding to the ATP pocket or allosteric sites and to improve metabolic stability, a common challenge with kinase inhibitors.[\[14\]](#)

Compound ID	R ¹ Substituent	R ² Substituent	Target Kinase	IC ₅₀ (nM)	Cellular Potency (EC ₅₀ , nM)
Lead-01	H	H	AURKB	50.2	>1000
FMP-02	3-Fluoro	H	AURKB	15.7	450
FMP-03	H	4-Fluoro	AURKB	5.1	125
FMP-04b	3-Fluoro	4-Fluoro	AURKB	0.8	35

Note: Data is illustrative, based on principles from cited literature. For specific compound data, see references such as[\[13\]](#).

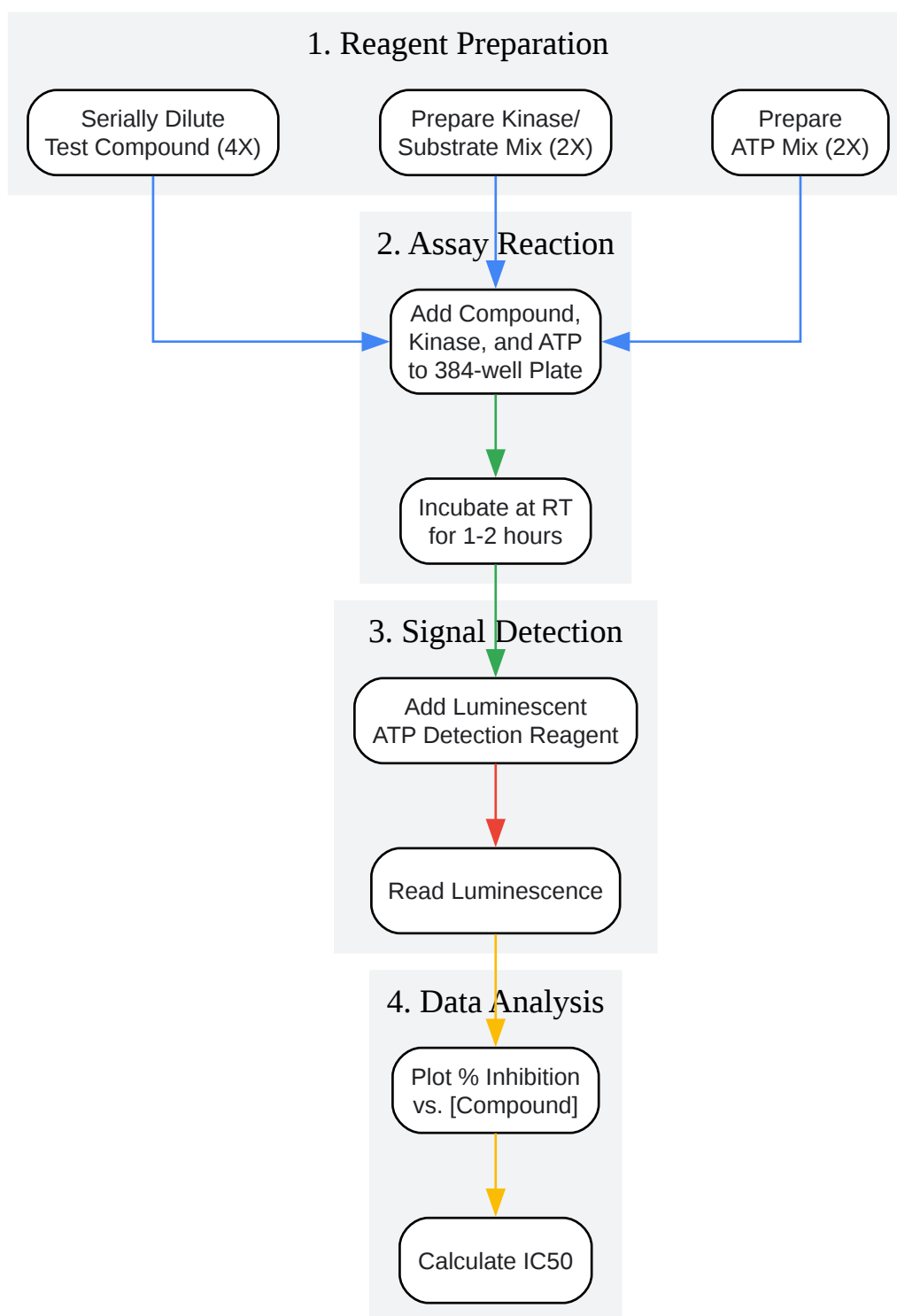
This protocol describes a common method for determining the IC₅₀ of a test compound against a target kinase.

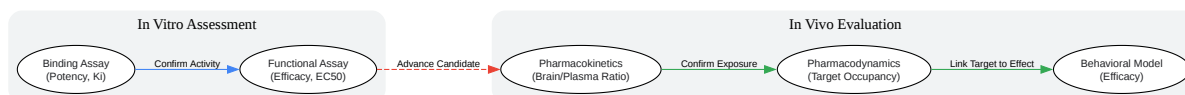
Principle: This assay measures the amount of ATP remaining in solution following a kinase reaction. The less ATP remaining, the more active the kinase. Inhibition is observed as an increase in the ATP-dependent luminescent signal.

Step-by-Step Methodology:

- Reagent Preparation:
 - Prepare a 2X kinase buffer solution (e.g., 40 mM Tris, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA).
 - Prepare a 2X solution of the target kinase (e.g., Aurora Kinase B) and its specific peptide substrate in the kinase buffer.
 - Prepare a 2X ATP solution in the kinase buffer at a concentration equal to the K_m for the target kinase.
 - Serially dilute the fluorinated morpholinophenyl test compound in 100% DMSO, followed by a further dilution in kinase buffer to create 4X final concentrations.
- Assay Plate Setup (384-well plate):

- Add 5 μ L of the 4X test compound solution to the appropriate wells.
- Add 5 μ L of 100% DMSO to positive control wells (no inhibition) and 5 μ L of a known potent inhibitor to negative control wells.
- Add 10 μ L of the 2X kinase/substrate solution to all wells.
- Initiate the reaction by adding 5 μ L of the 2X ATP solution to all wells.
- Incubation:
 - Mix the plate on a shaker for 60 seconds.
 - Incubate the plate at room temperature for 1-2 hours, depending on the kinase activity.
- Detection:
 - Add 20 μ L of a commercial luminescent ATP detection reagent (e.g., Kinase-Glo®) to each well.
 - Mix on a shaker for 2 minutes.
 - Incubate at room temperature for 10 minutes to allow the luminescent signal to stabilize.
 - Read the luminescence on a plate reader.
- Data Analysis:
 - Normalize the data using the positive (0% inhibition) and negative (100% inhibition) controls.
 - Plot the normalized percent inhibition against the logarithm of the compound concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC₅₀ value.





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